

Efficacy of Metosulam Tank-Mixes with Other Herbicides: Application Notes and Protocols

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Compound of Interest

Compound Name: **Metosulam**

Cat. No.: **B166753**

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Introduction

Metosulam is a selective, post-emergence herbicide belonging to the triazolopyrimidine sulfonanilide family (Group B). It functions by inhibiting the acetolactate synthase (ALS) enzyme, which is crucial for the synthesis of branched-chain amino acids in susceptible plants. [1] This inhibition leads to the cessation of cell division and plant growth. Tank-mixing **metosulam** with other herbicides is a common agricultural practice aimed at broadening the spectrum of controlled weeds, managing and delaying herbicide resistance, and improving overall weed control efficacy.[2][3] This document provides detailed application notes and protocols based on available research for utilizing **metosulam** in tank-mix combinations.

Data Presentation: Efficacy of Metosulam and Related Herbicide Tank-Mixes

The following tables summarize the weed control efficacy of **metosulam** and chemically similar herbicides (florasulam and flumetsulam) when tank-mixed with other active ingredients. This data is compiled from various field trials and provides a comparative overview of performance against several key weed species.

Table 1: Efficacy of **Metosulam** Tank-Mixes for Broadleaf Weed Control in Cereals

Tank-Mix Combination	Application Rate (Active Ingredient t/ha)	Target Weed	Weed Stage	Efficacy (%) Control)	Crop	Reference
Metosulam + Lontrel® (clopyralid)	35 mL/ha Eclipse® (3.5 g metosulam) + 75 mL/ha Lontrel®	Capeweed	Up to 5 cm diameter	Good Control	Cereals	[4]
Metosulam + Buctril® MA (bromoxynil/MCPA)	35 mL/ha Eclipse® (3.5 g metosulam) + 300 mL/ha Buctril® MA	Capeweed	Up to 5 cm diameter	Good Control	Cereals	[4]
Metosulam	5 g/ha	Wild Radish (Raphanus raphanistrum)	2-10 leaf	Excellent Control	Winter Cereals	[1]
Metosulam	5 g/ha	Amsinckia (Amsinckia calycina)	2-10 leaf	Excellent Control	Winter Cereals	[1]
Metosulam	5 g/ha	Various Fabaceae species	2-10 leaf	Active Against	Winter Cereals	[1]
Metosulam	5 g/ha	Sheepweed, Threethorn	2-10 leaf	Useful Suppressio n	Winter Cereals	[1]

Bedstraw,
Capeweed,
Doublegee

Table 2: Efficacy of Florasulam (a related Triazolopyrimidine) Tank-Mixes in Wheat

Tank-Mix Combination	Application Rate (Active Ingredient/h)	Target Weed	Efficacy (%) Biomass Reduction)	Crop	Reference
Florasulam + MCPA	800 g/ha (pre-mixed product)	Melilotus officinalis	91%	Wheat	[2]
Florasulam + MCPA	800 g/ha (pre-mixed product)	Carthamus oxyacantha	95%	Wheat	[2]
Florasulam + MCPA	800 g/ha (pre-mixed product)	Sonchus oleraceus	92%	Wheat	[2]
Florasulam + MCPA	800 g/ha (pre-mixed product)	Hirschfeldia incana	100%	Wheat	[2]
Florasulam + MCPA	800 g/ha (pre-mixed product)	Centaurea iberica	95%	Wheat	[2]

Table 3: Efficacy of Flumetsulam (a related Triazolopyrimidine) + Clopyralid Tank-Mixes in Field Corn (8 Weeks After Application)

Tank-Mix Combination	Application	Rate (Active Ingredient/h)	Target Weed	Efficacy (% Control)	Crop	Reference
Flumetsulam + Clopyralid + Dicamba + Diflufenzo	a)	144 g + 49 g	Common Cocklebur	>95%	Field Corn	[5]
Flumetsulam + Clopyralid + Dicamba + Diflufenzo		144 g + 49 g	Common Lambsquarter	>95%	Field Corn	[5]
Flumetsulam + Clopyralid + Dicamba + Diflufenzo		144 g + 49 g	Common Sunflower	>95%	Field Corn	[5]
Flumetsulam + Clopyralid + Dicamba + Diflufenzo		144 g + 49 g	Eastern Black Nightshade	>95%	Field Corn	[5]
Flumetsulam + Clopyralid + Dicamba + Diflufenzo		144 g + 49 g	Redroot Pigweed	>95%	Field Corn	[5]
Flumetsulam + Clopyralid + Dicamba + Diflufenzo		144 g + 49 g	Velvetleaf	>95%	Field Corn	[5]
Flumetsulam + Clopyralid + Dicamba + Diflufenzo		144 g + 98 g	Common Waterhemp	>95%	Field Corn	[5]

Flumetsulam						
+ Clopyralid +	144 g + 147 g	Morningglory	>95%	Field Corn	[5]	
Dicamba +		species				
Diflufenzoxyr						

Experimental Protocols

The following are generalized protocols for conducting field trials to evaluate the efficacy of **metosulam** tank-mixes. These are based on methodologies reported in studies of **metosulam** and related herbicides.[1][2][5]

Protocol 1: Efficacy of Metosulam Tank-Mixes for Broadleaf Weed Control in Winter Cereals

1. Objective: To evaluate the efficacy of **metosulam** tank-mixed with various broadleaf herbicides for the control of key weeds in winter cereals (wheat, barley).

2. Experimental Design:

- Design: Randomized Complete Block Design (RCBD).
- Replications: 3 to 4.
- Plot Size: 10 m x 2 m.
- Treatments:
 - Untreated Weedy Check
 - Weed-Free Check (manual weeding)
 - **Metosulam** (e.g., 5 g a.i./ha) + Adjuvant
 - Tank-Mix 1: **Metosulam** (e.g., 3.5 g a.i./ha) + MCPA (e.g., 400 g a.i./ha) + Adjuvant
 - Tank-Mix 2: **Metosulam** (e.g., 3.5 g a.i./ha) + Clopyralid (e.g., 75 g a.i./ha) + Adjuvant

- Tank-Mix 3: **Metosulam** (e.g., 3.5 g a.i./ha) + Bromoxynil/MCPA (e.g., 300 g a.i./ha) + Adjuvant
- Reference Herbicide 1 (e.g., MCPA alone)
- Reference Herbicide 2 (e.g., Clopyralid alone)

3. Materials and Methods:

- Crop: Winter wheat or barley, seeded at a density of approximately 400 plants/m².
- Herbicide Application:
 - Timing: Post-emergence, when the crop is at the 3-leaf to first node stage (Zadoks scale 13-31) and weeds are at the 2-10 leaf stage.[1][4]
 - Equipment: Propane-powered precision backpack sprayer with a hand-held boom fitted with flat fan nozzles.
 - Spray Volume: 200-300 L/ha.[2]
 - Pressure: 2 bar.[2]
- Adjuvants:
 - Non-ionic surfactant (e.g., AGRAL 600 at 0.1% v/v) or an emulsifiable crop oil (e.g., Uptake™ at 0.5% v/v).[1][4]
- Data Collection:
 - Weed density and biomass: Determined at 28 and 56 days after treatment (DAT) from quadrats placed randomly in each plot.
 - Crop injury: Visually assessed at 7, 14, and 28 DAT using a 0-100% scale (0 = no injury, 100 = complete crop death).
 - Crop yield: Harvested from the center of each plot and adjusted to a standard moisture content.

4. Statistical Analysis: Data should be subjected to Analysis of Variance (ANOVA), and treatment means separated using a suitable test (e.g., LSD or Tukey's HSD at $P<0.05$).

Protocol 2: Jar Test for Physical Compatibility of Tank-Mixes

Before preparing a full tank-mix, a jar test should be performed to ensure the physical compatibility of the products.[\[6\]](#)

1. Objective: To determine if **metosulam** and proposed tank-mix partners (herbicides, adjuvants) are physically compatible in the intended carrier (water).

2. Materials:

- A clean, clear glass jar with a lid (1-liter capacity).
- Pipettes or measuring cylinders for accurate measurement of products.
- Water from the same source as will be used for spraying.
- All pesticide and adjuvant products to be tank-mixed.

3. Procedure:

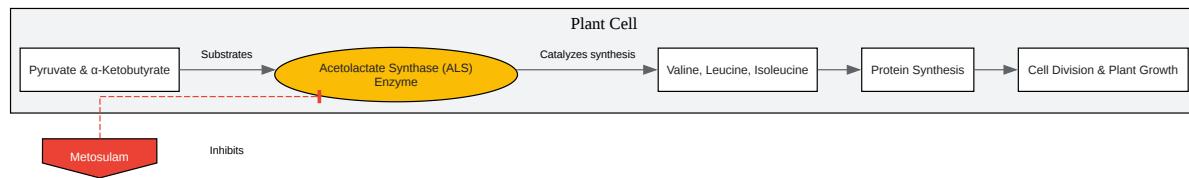
- Fill the jar halfway with the carrier water.
- Add the components in the correct mixing order (generally WALES: Wettable powders, Agitate, Liquid flowables, Emulsifiable concentrates, Surfactants). **Metosulam**, often formulated as a water-dispersible granule (WDG) or suspension concentrate (SC), would be added early in the sequence.[\[1\]](#)
- Add each component one at a time, cap the jar, and shake gently to mix thoroughly before adding the next.
- After all components are added, fill the jar to the three-quarters mark, cap, and shake again.
- Let the jar stand for 15-30 minutes and observe for any signs of incompatibility, such as:

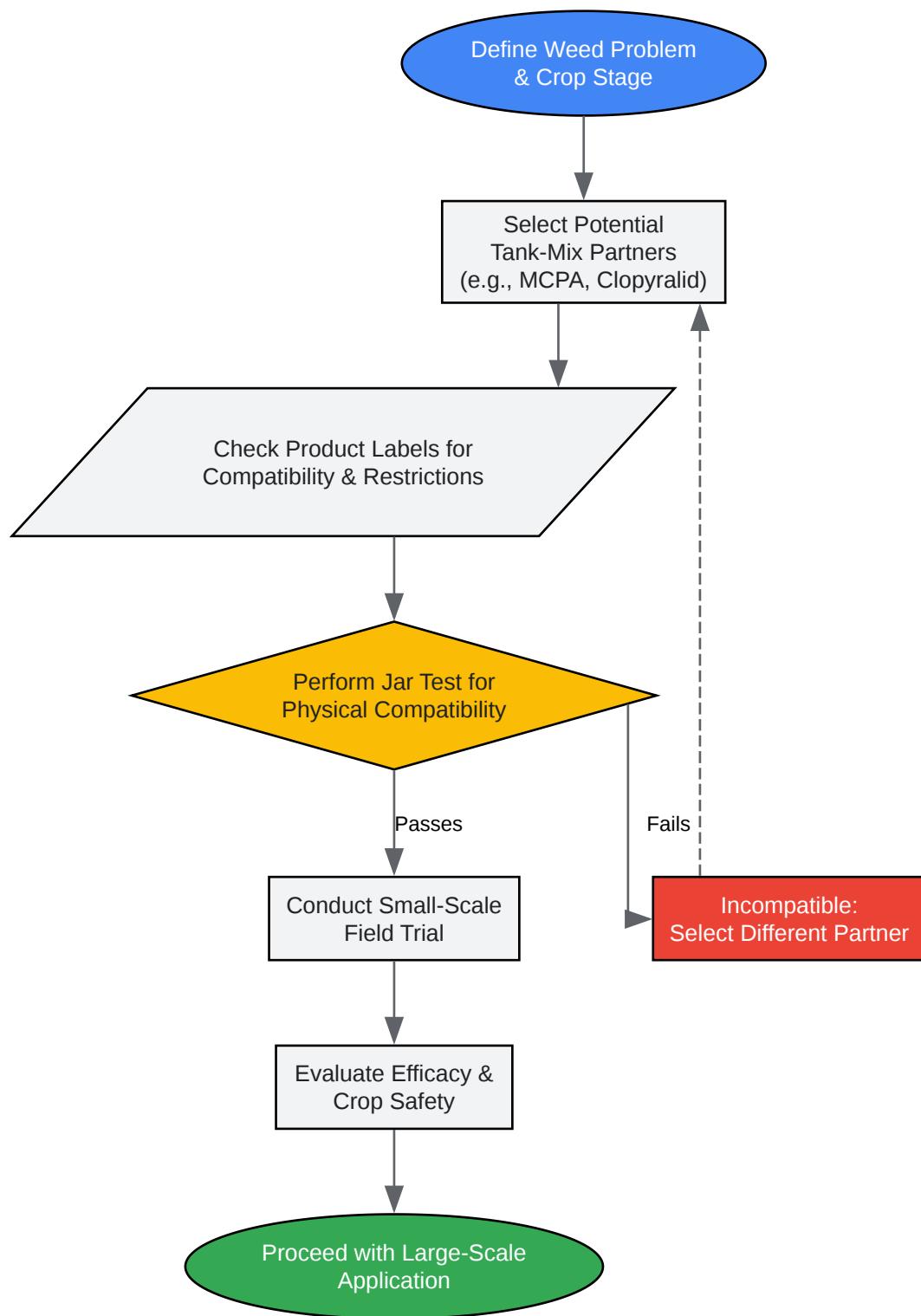
- Formation of flakes, crystals, or sludge.
- Separation into layers.
- Gelling or clumping.
- Heat generation.
- If any of these occur, the mixture is physically incompatible and should not be mixed in the spray tank.

Visualizations

Signaling Pathway and Experimental Workflow

Diagrams





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